

5-Hydroxy-7-methoxyflavanone proper disposal procedures

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Compound of Interest

Compound Name: 5-Hydroxy-7-methoxyflavanone

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A Comprehensive Guide to the Proper Disposal of 5-Hydroxy-7-methoxyflavanone

For laboratory professionals engaged in research and development, the responsible management of chemical waste is not merely a regulatory obligation but a cornerstone of a safe and ethical scientific practice. This guide provides a detailed, step-by-step protocol for the proper disposal of **5-Hydroxy-7-methoxyflavanone** (CAS No. 75291-74-6), a compound also known as Pinostrobin.[1][2][3] The procedures outlined herein are synthesized from material safety data sheets and established chemical waste management principles to ensure the safety of personnel and adherence to environmental regulations.

The core principle guiding the disposal of **5-Hydroxy-7-methoxyflavanone** is precaution. While not classified with severe acute toxicity, its toxicological properties have not been exhaustively investigated.[4] Therefore, it must be handled and disposed of as a hazardous chemical waste.

Hazard Profile and Waste Characterization

Before initiating any disposal procedure, it is crucial to understand the material's hazard profile. **5-Hydroxy-7-methoxyflavanone** is classified as an irritant.[5]

- H315: Causes skin irritation.[3][5][6][7]
- H319: Causes serious eye irritation.[3][5][6][7]

- H335: May cause respiratory irritation.[3][5][6][7]

Under the Resource Conservation and Recovery Act (RCRA), a waste is deemed hazardous if it exhibits specific characteristics (ignitability, corrosivity, reactivity, toxicity) or is explicitly listed. [8][9][10] Given the incomplete toxicological data for **5-Hydroxy-7-methoxyflavanone**, the precautionary principle requires treating it as hazardous to protect human health and the environment.[9][11]

Table 1: Summary of **5-Hydroxy-7-methoxyflavanone** Properties and Disposal Information

| Property | Information | Source(s) |
|------------------------|--|--------------|
| Chemical Name | 5-Hydroxy-7-methoxyflavanone | [3][6] |
| Synonyms | (±)-Pinostrobin, Pinocebrin-7-methyl ether | [1][3][6] |
| CAS Number | 75291-74-6 | [2] |
| Physical Form | White to Off-White Solid / Powder | [3][6] |
| GHS Hazard Codes | H315, H319, H335 (Skin, Eye, Respiratory Irritant) | [3][5][6][7] |
| Primary Disposal Route | Hazardous Chemical Waste Stream | [4] |
| Prohibited Disposal | Do not dispose down the drain or in regular trash | [6][12] |

Immediate Safety Precautions & Personal Protective Equipment (PPE)

Prior to handling the compound for disposal, ensure all personnel are equipped with the appropriate PPE to mitigate exposure risks.[6][13]

- Eye Protection: Wear chemical safety goggles or a face shield.[4][13]

- Hand Protection: Use compatible, chemical-resistant gloves (e.g., nitrile).[4][6]
- Body Protection: A standard lab coat is required. For larger quantities, a chemical-resistant apron is recommended.[4][13]
- Respiratory Protection: Handle in a well-ventilated area. A fume hood should be used when handling larger quantities or if dust may be generated.[4][13]

Step-by-Step Disposal Protocol

The proper disposal of **5-Hydroxy-7-methoxyflavanone** is a systematic process involving segregation, containment, labeling, and transfer.

Step 1: Waste Segregation

All waste streams containing **5-Hydroxy-7-methoxyflavanone** must be treated as hazardous chemical waste.[13] Proper segregation at the point of generation is critical to ensure safe handling and cost-effective disposal.

- Solid Waste: This stream includes:
 - Unused or expired pure compound.
 - Contaminated lab materials such as weigh boats, filter paper, paper towels, and gloves. [13]
- Liquid Waste: This stream includes:
 - Solutions containing the flavanone from experiments or analytical procedures.[13]
 - Crucial Sub-Segregation: It is imperative to keep halogenated and non-halogenated solvent waste streams separate. Their disposal methods and costs differ significantly.[13]

Step 2: Waste Containment and Container Selection

Select appropriate, robust, and chemically compatible containers for waste collection.[13][14] All containers must be in good condition with secure, leak-proof caps.[14]

Table 2: Container Specifications for **5-Hydroxy-7-methoxyflavanone** Waste

| Waste Type | Container Material | Specifications |
|--------------|--|--|
| Solid Waste | High-Density Polyethylene (HDPE) Jar or Drum | Sealable, durable, and clearly designated for solid hazardous waste.[13] |
| Liquid Waste | Glass or Polyethylene Bottle (HDPE) | Sealable, leak-proof, and compatible with the solvent used. Ensure the container material will not react with or degrade from the liquid contents.[13] |

Step 3: Waste Labeling

Proper labeling is a legal requirement and essential for safety. All waste containers must be clearly labeled as soon as waste is first added.[14][15]

The label must include:

- The words "Hazardous Waste".[14]
- The full chemical name: "**5-Hydroxy-7-methoxyflavanone**". Do not use abbreviations or chemical formulas.[15]
- For mixtures, list all constituents and their approximate percentages.[14]
- A clear indication of the associated hazards (e.g., "Irritant," "Toxic").[14]
- The date the container was first used for waste accumulation.[14]

Step 4: Temporary Storage in a Satellite Accumulation Area (SAA)

Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory. [14]

- The SAA must be at or near the point of generation.

- Store containers in a well-ventilated, secure area, away from incompatible materials.[13]
- Keep waste containers closed at all times except when adding waste.[12]
- Ensure secondary containment is used for liquid waste containers to capture any potential leaks.

Step 5: Final Disposal

The final step is to arrange for the collection of the hazardous waste.

- Contact your institution's Environmental Health and Safety (EHS) office or the equivalent department.[13]
- Follow their specific procedures for requesting a waste pickup.
- Do not attempt to transport the waste off-site yourself. Disposal must be handled by a licensed chemical waste disposal contractor arranged by your institution.

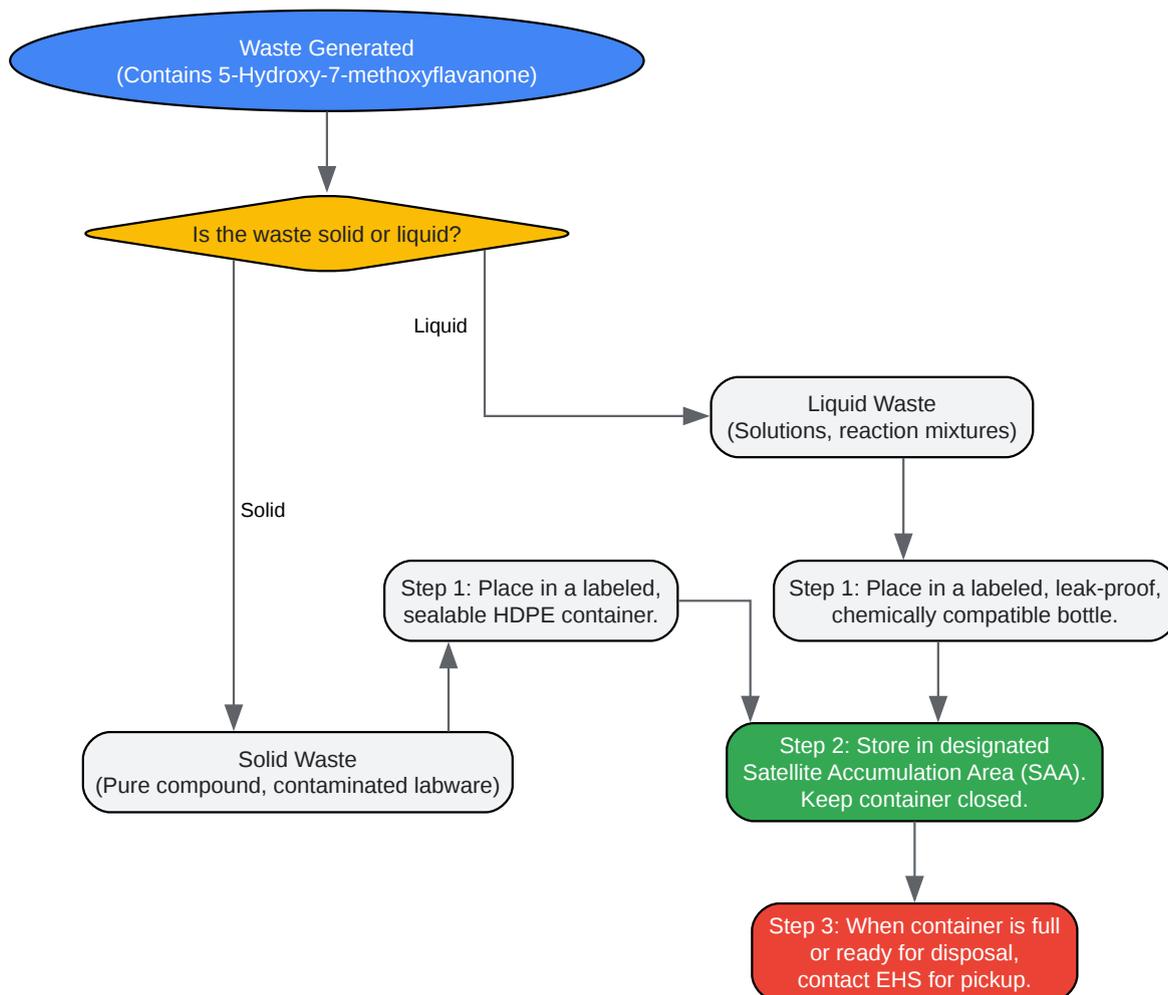
Prohibited Disposal Methods

To prevent environmental contamination and ensure regulatory compliance, the following disposal methods are strictly prohibited:

- Drain Disposal: Do NOT pour any solution containing **5-Hydroxy-7-methoxyflavanone** down the sink or any other drain.[6]
- Regular Trash Disposal: Do NOT discard solid waste, contaminated materials, or "empty" containers in the regular trash.[13] Empty containers that held this compound must be managed as hazardous waste.[15]
- Evaporation: Do NOT allow liquid waste containing this compound to evaporate in a fume hood as a means of disposal.[12]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **5-Hydroxy-7-methoxyflavanone** waste.



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Caption: Disposal decision workflow for **5-Hydroxy-7-methoxyflavanone**.

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- To cite this document: BenchChem. [5-Hydroxy-7-methoxyflavanone proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1663010#5-hydroxy-7-methoxyflavanone-proper-disposal-procedures>]

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